

An In-depth Technical Guide on the Isomers of C11H15Cl

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Compound of Interest

Compound Name: 1-Chloro-5-phenylpentane

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The molecular formula C11H15Cl represents a multitude of structural isomers of alkyl halides. Due to the varied arrangements of atoms, a single IUPAC name cannot be assigned to this formula. This guide provides an overview of the concept of isomerism as it pertains to C11H15Cl, presents several exemplary isomers with their corresponding IUPAC names, and furnishes available data and a representative experimental protocol to illustrate the depth of information required for a comprehensive analysis of a specific isomer.

The Isomerism of C11H15Cl

The molecular formula C11H15Cl indicates a degree of unsaturation of four, suggesting the presence of a benzene ring. The remaining five carbon atoms and the chlorine atom can be arranged in numerous ways, leading to a wide array of isomers. These isomers can differ in the structure of the alkyl chain, the position of the chlorine atom, and the substitution pattern on the benzene ring.

For instance, the alkyl chain can be a straight pentyl group, or it can be branched in various ways (e.g., isopentyl, neopentyl, or other branched structures). The chlorine atom can be attached to the alkyl chain or directly to the benzene ring (though the latter is an aryl halide). Furthermore, the substitution on the benzene ring can be ortho, meta, or para.

Here are a few examples of isomers of C11H15Cl with their IUPAC names:

- **1-Chloro-5-phenylpentane**[\[1\]](#)[\[2\]](#)
- 1-Butyl-4-(chloromethyl)benzene[\[3\]](#)
- Benzene, (2-chloro-1-methylbutyl)-[\[4\]](#)
- Benzene, (3-chloro-3-methylbutyl)-[\[5\]](#)
- Benzene, (1-chloro-1-methylbutyl)-[\[6\]](#)
- Benzene, [2-chloro-3-methylbutyl]-[\[7\]](#)

Data Presentation

To facilitate comparison, quantitative data for a selection of C11H15Cl isomers are summarized below. The availability of comprehensive data is highly dependent on the specific isomer of interest.

Table 1: Physicochemical and Spectroscopic Data for Selected C11H15Cl Isomers

Property	1-Chloro-5-phenylpentane	Benzene, (2-chloro-1-methylbutyl)-	Benzene, (3-chloro-3-methylbutyl)-
Molecular Formula	C11H15Cl[1]	C11H15Cl[4]	C11H15Cl[5]
Molecular Weight	182.69 g/mol [1]	182.690 g/mol [4]	182.690 g/mol [5]
IUPAC Name	5-chloropentylbenzene[1]	Benzene, (2-chloro-1-methylbutyl)-[4]	Benzene, (3-chloro-3-methylbutyl)-[5]
CAS Number	15733-63-8[1]	Not Available	4830-95-9[5]
Kovats Retention Index	1353 (Standard non-polar)[1]	1279 (Normal alkane RI, non-polar column, temperature ramp)[4]	1326 (Normal alkane RI, non-polar column, temperature ramp)[5]
Spectroscopic Data	¹³ C NMR, GC-MS, FTIR, Raman[1]	Gas Chromatography[4]	Mass spectrum (electron ionization), Gas Chromatography[5]

Experimental Protocols

Detailed experimental protocols are crucial for the synthesis and analysis of specific isomers. Below is a representative synthesis protocol for a related compound, 1-chloro-2-oxo-5-phenylpentane, which illustrates the level of detail required.

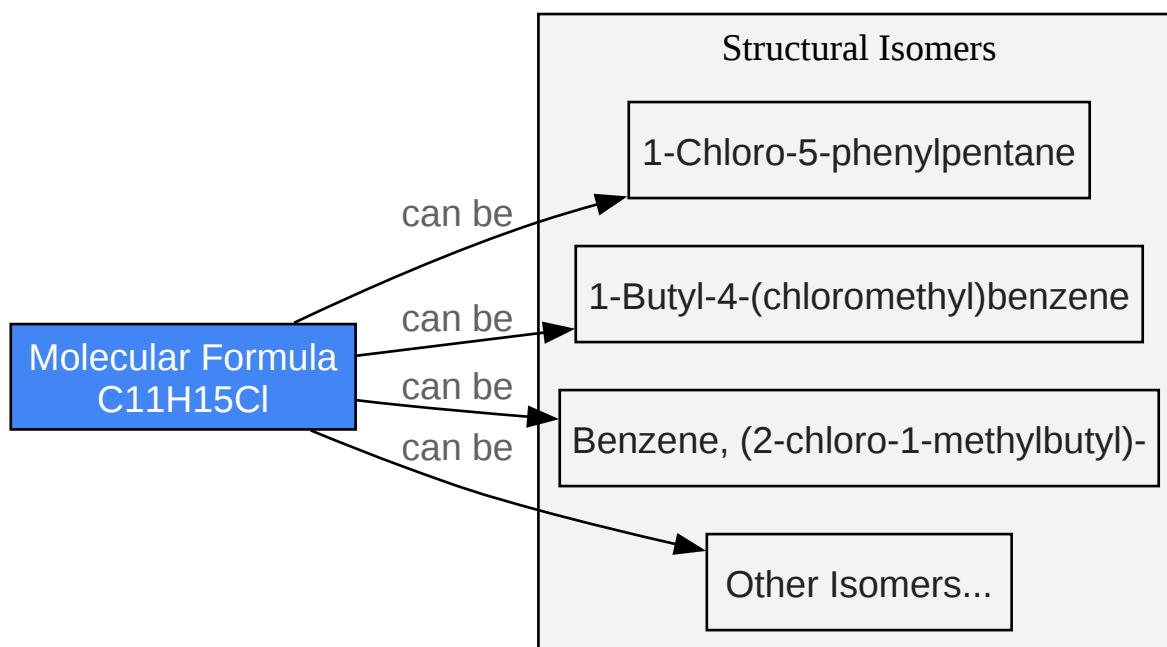
Synthesis of 1-chloro-2-oxo-5-phenylpentane[8]

- Materials: 4-Phenylbutanoyl chloride (14.7 g), diazomethane (7.5 g) in diethyl ether (340 ml), anhydrous hydrogen chloride gas, crushed ice, water, aqueous sodium carbonate solution (2N), anhydrous magnesium sulphate.
- Procedure:
 - 4-Phenylbutanoyl chloride is added dropwise to a stirred solution of diazomethane in diethyl ether at 0°C.
 - The solution is stirred in an ice bath for an additional hour.

- The solution is then saturated with anhydrous hydrogen chloride gas.
- After 1 hour at 0°C, dry nitrogen is passed through the solution.
- The solution is poured onto crushed ice (approximately 300 ml).
- The ethereal layer is separated.
- The aqueous phase is diluted with water (150 ml), saturated with sodium chloride, and extracted with diethyl ether.
- The combined ethereal solutions are washed with water, aqueous sodium carbonate solution (2N), and then again with water.
- The solution is dried over anhydrous magnesium sulphate.
- The solvent is evaporated, and the residue is distilled to yield 1-chloro-2-oxo-5-phenylpentane.

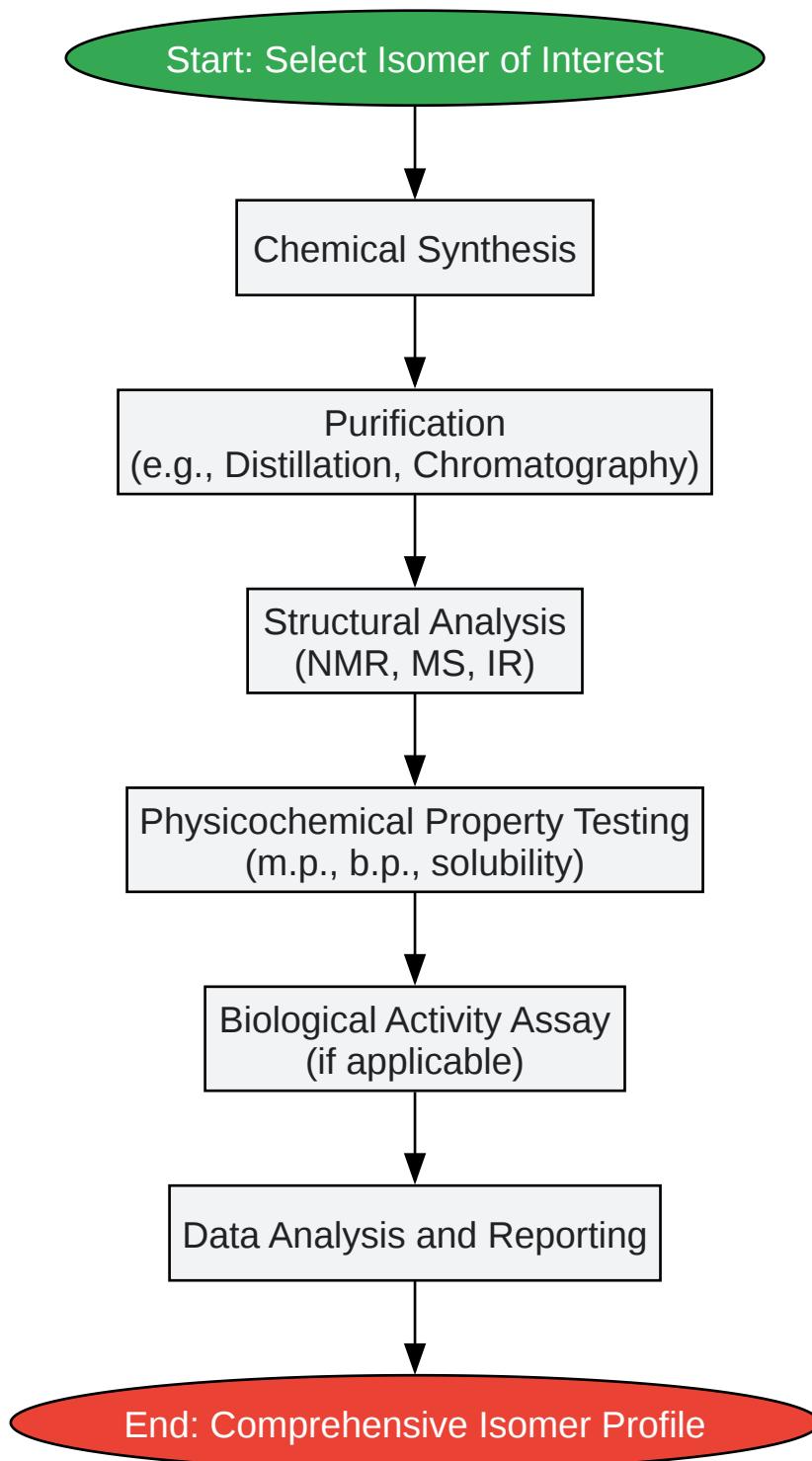
Visualizations

Diagrams are essential for visualizing relationships and workflows. Below are examples of a logical diagram illustrating the concept of isomerism for C₁₁H₁₅Cl and a hypothetical experimental workflow.



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Caption: Logical diagram illustrating that a single molecular formula can correspond to multiple structural isomers.



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Caption: A generalized experimental workflow for the characterization of a specific chemical isomer.

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